

Technical Guide: Hazards and Handling of Boc-Protected Pyrrole Boronic Acids

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Compound of Interest

Compound Name: *1-(tert-Butoxycarbonyl)pyrrole-3-boronic acid*

Cat. No.: *B1289616*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the hazards, handling, and storage of Boc-protected pyrrole boronic acids, a class of reagents increasingly utilized in organic synthesis, particularly in the construction of complex molecules for drug discovery.

Chemical Identification and Properties

Property	Data	Reference
Chemical Name	1-Boc-pyrrole-2-boronic acid	[1][2]
Synonyms	N-Boc-2-pyrroleboronic acid, tert-butyl 2-(dihydroxyboryl)-1H-pyrrole-1-carboxylate	[1][2]
CAS Number	135884-31-0	[1][2]
Molecular Formula	C ₉ H ₁₄ BNO ₄	[2]
Molecular Weight	211.02 g/mol	
Appearance	Off-white to light brown solid	[3]
Melting Point	93-98 °C (decomposes)	[3]
Solubility	Soluble in methanol, ethyl acetate, dichloromethane, and other common organic solvents.[3]	[3]

Hazard Identification and Toxicity

Boc-protected pyrrole boronic acids are classified as hazardous chemicals. The primary routes of exposure are inhalation, skin contact, and eye contact.

GHS Hazard Classification:

Hazard Class	Category	GHS Code	Hazard Statement
Skin Corrosion/Irritation	2	H315	Causes skin irritation. [4][5]
Serious Eye Damage/Eye Irritation	2	H319	Causes serious eye irritation.[4][5]
Specific Target Organ Toxicity (Single Exposure)	3	H335	May cause respiratory irritation.[4][5]

Quantitative Toxicity Data:

Specific quantitative toxicity data, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%), for N-Boc-pyrrole-2-boronic acid is not readily available in published literature.[1][2] However, studies on a range of other boronic acids suggest that this class of compounds generally exhibits low acute toxicity.[6][7]

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures is crucial to minimize risk.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[2]
- Ensure that eyewash stations and safety showers are readily accessible.[1]

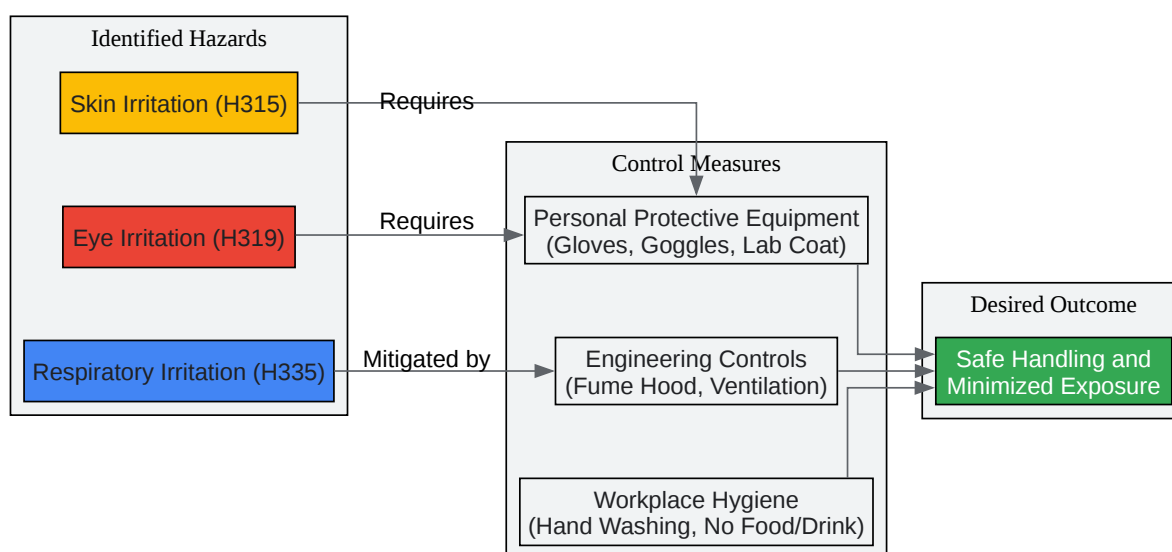
Personal Protective Equipment

- Eye Protection: Wear chemical safety goggles or a face shield.[4]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[4]

- Skin and Body Protection: Wear a lab coat and, if handling large quantities, consider additional protective clothing.[2]
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator for dusts is recommended.[1]

Hygiene Practices

- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and wash it before reuse.[1]



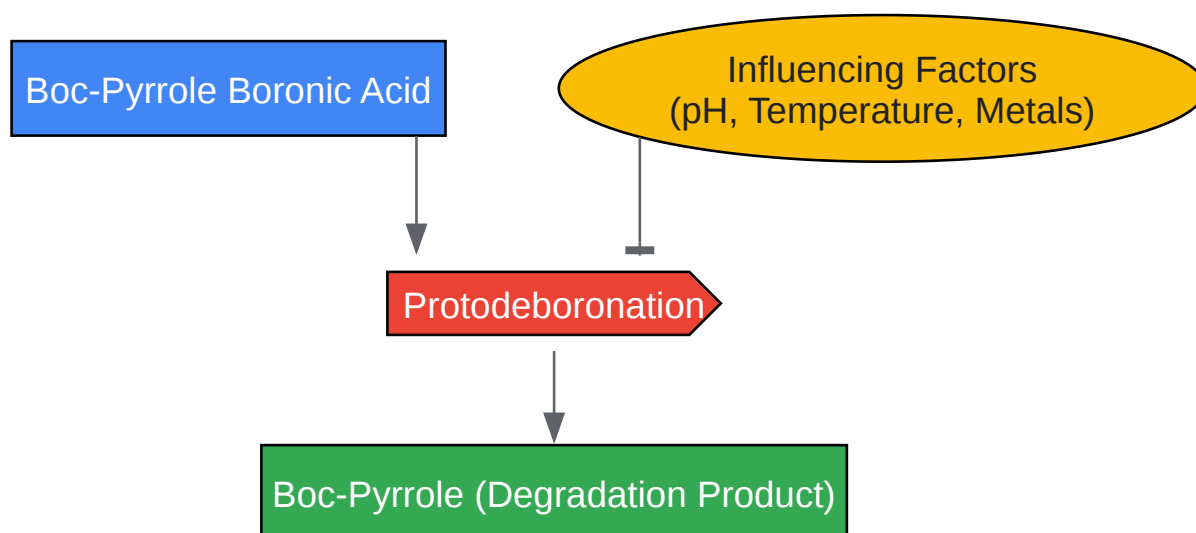
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Hazard Mitigation Workflow

Storage and Stability

Proper storage is essential to maintain the integrity and reactivity of Boc-protected pyrrole boronic acids.

- **Storage Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. [2] For long-term storage, refrigeration at -20°C is often recommended.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases.[1]
- **Stability and Degradation:** Boronic acids are susceptible to degradation through several pathways, with protodeboronation being a significant concern. This process involves the cleavage of the carbon-boron bond and replacement with a hydrogen atom, leading to the formation of the corresponding pyrrole. Protodeboronation can be influenced by factors such as pH, temperature, and the presence of metal catalysts. Boronic acids are also known to be hygroscopic and can form anhydrides upon loss of water.



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Protodeboronation Degradation Pathway

Accidental Release and First Aid Measures

- Spill Response: In case of a spill, avoid generating dust.^[2] Wear appropriate PPE, sweep up the material, and place it in a suitable container for disposal.^[2]
- First Aid:
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.^[1]^[2]
 - Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.^[1]^[2]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.^[2]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek medical attention.^[1]^[2]

Experimental Protocols

General Purification Protocol by Column Chromatography

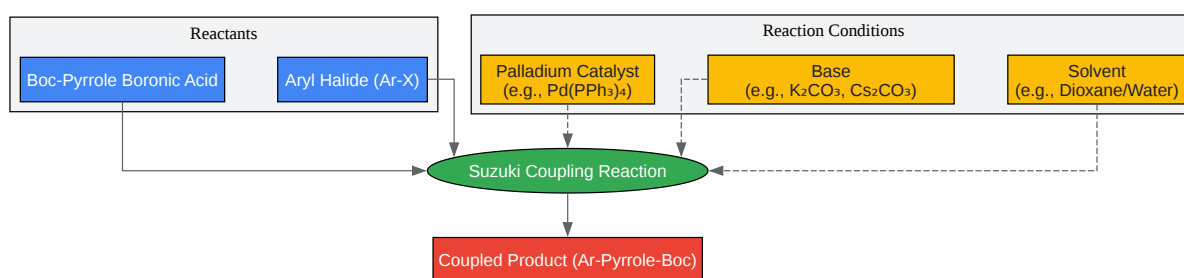
This protocol is a general guideline and may require optimization based on the specific impurities present.

- Sample Preparation: Dissolve the crude Boc-protected pyrrole boronic acid in a minimal amount of the mobile phase.
- Column Packing:
 - Prepare a slurry of silica gel in a non-polar solvent (e.g., hexane).
 - Pour the slurry into the chromatography column and allow it to pack under gravity or with gentle pressure.
 - Add a layer of sand on top of the silica gel.
- Loading: Carefully load the dissolved sample onto the top of the column.

- Elution:
 - Begin elution with a low-polarity mobile phase (e.g., a mixture of hexane and ethyl acetate).
 - Gradually increase the polarity of the mobile phase to elute the desired compound. The optimal solvent system should be determined by thin-layer chromatography (TLC) beforehand.
- Fraction Collection and Analysis: Collect fractions and analyze them by TLC to identify those containing the pure product.
- Solvent Removal: Combine the pure fractions and remove the solvent under reduced pressure to obtain the purified Boc-protected pyrrole boronic acid.

Representative Suzuki Coupling Reaction

Boc-protected pyrrole boronic acids are commonly used in Suzuki-Miyaura cross-coupling reactions to form C-C bonds.



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Suzuki Coupling Reaction Workflow

Methodology:

- **Reaction Setup:** In a reaction vessel, combine the Boc-protected pyrrole boronic acid, the aryl halide, a palladium catalyst (e.g., tetrakis(triphenylphosphine)palladium(0)), and a base (e.g., potassium carbonate or cesium carbonate).
- **Solvent Addition:** Add a suitable solvent system, often a mixture of an organic solvent (e.g., dioxane, toluene, or DMF) and water.
- **Inert Atmosphere:** Purge the reaction mixture with an inert gas (e.g., nitrogen or argon) to remove oxygen, which can deactivate the catalyst.
- **Heating:** Heat the reaction mixture to the desired temperature (typically between 80-110 °C) and stir for the required time, monitoring the reaction progress by TLC or LC-MS.
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Dilute with water and extract with an organic solvent (e.g., ethyl acetate).
 - Wash the combined organic layers with brine, dry over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate), and filter.
- **Purification:** Remove the solvent under reduced pressure and purify the crude product by column chromatography or recrystallization to obtain the desired coupled product.

Disposal Considerations

Dispose of waste material in accordance with local, regional, and national regulations.

Chemical waste should be handled by a licensed waste disposal company.

This technical guide is intended to provide comprehensive information on the safe handling of Boc-protected pyrrole boronic acids. It is essential for all personnel to be thoroughly trained in the hazards and handling procedures before working with these compounds. Always refer to the specific Safety Data Sheet (SDS) for the most detailed and up-to-date information.

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